

# An In-depth Technical Guide to Triflic Acid: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: Trifluoromethanesulfonic acid

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**Trifluoromethanesulfonic acid**, commonly known as triflic acid (TfOH), is a sulfonic acid with the chemical formula  $\text{CF}_3\text{SO}_3\text{H}$ .<sup>[1][2]</sup> It is recognized as one of the strongest known monoprotic organic acids, classifying it as a "superacid".<sup>[2][3]</sup> Its remarkable acidity, combined with high thermal and chemical stability, makes it an invaluable reagent and catalyst in a wide array of applications, particularly in research and industrial organic synthesis.<sup>[3][4]</sup> This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of triflic acid for researchers, scientists, and drug development professionals.

## Core Chemical and Physical Properties

Triflic acid is a hygroscopic, colorless, and slightly viscous liquid at room temperature.<sup>[2][5]</sup> It is soluble in polar solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), acetonitrile, and dimethyl sulfone.<sup>[2][6]</sup> However, its addition to polar solvents can be dangerously exothermic.<sup>[2][6]</sup> In moist air, it fumes and forms a stable solid monohydrate ( $\text{CF}_3\text{SO}_3\text{H} \cdot \text{H}_2\text{O}$ ), which has a melting point of 34 °C.<sup>[2][5][7]</sup>

A defining characteristic of triflic acid is its exceptional acidity, with a pKa of approximately -14 to -15, making it about 1000 times stronger than sulfuric acid.<sup>[1][3]</sup> Unlike many other strong acids, such as perchloric or nitric acid, triflic acid and its conjugate base, the triflate anion ( $\text{CF}_3\text{SO}_3^-$ ), are highly stable and resistant to oxidation and reduction reactions.<sup>[3][5]</sup> Furthermore, it does not sulfonate substrates, a common side reaction with sulfuric acid, fluorosulfuric acid, and chlorosulfonic acid.<sup>[3][5]</sup>

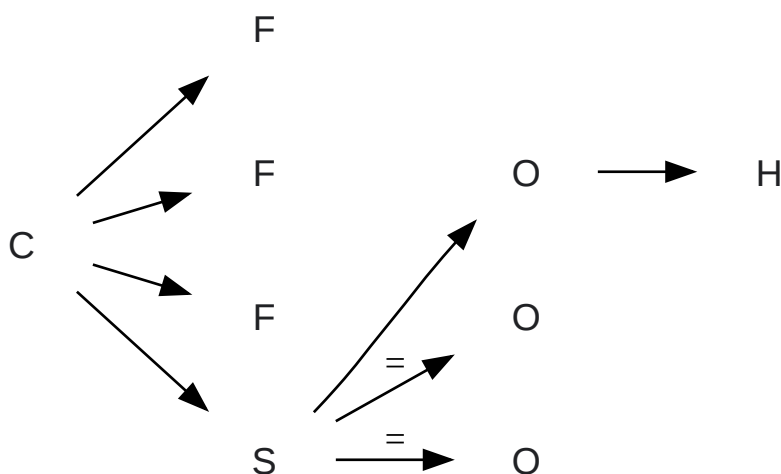
## Quantitative Data Summary

Property	Value
IUPAC Name	Trifluoromethanesulfonic acid
Chemical Formula	CF <sub>3</sub> SO <sub>3</sub> H[1][5]
Molar Mass	150.08 g/mol [2][8]
Appearance	Colorless, hygroscopic liquid[1][4]
Density	1.696 g/mL at 25 °C[5][8]
Melting Point	-40 °C[1][5][8]
Boiling Point	162 °C[1][5][8]
pKa	-14.7 ± 2.0[3][5]
Solubility in Water	1600 g/L; Miscible[4][5]
Refractive Index (n <sub>20/D</sub> )	1.327[9]

## Chemical Structure

The structure of triflic acid features a trifluoromethyl group (CF<sub>3</sub>) bonded to a sulfonic acid group (-SO<sub>3</sub>H). The strong electron-withdrawing effect of the three fluorine atoms stabilizes the resulting triflate anion, which accounts for the acid's immense strength.

## Chemical Structure of Triflic Acid



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### *Chemical Structure of Triflic Acid*

## Synthesis and Experimental Protocols

Triflic acid can be synthesized through several routes. The primary industrial method involves the electrochemical fluorination (ECF) of methanesulfonic acid.[3][5]

## Industrial Synthesis via Electrochemical Fluorination

This process is a cornerstone of industrial production for triflic acid.[5]

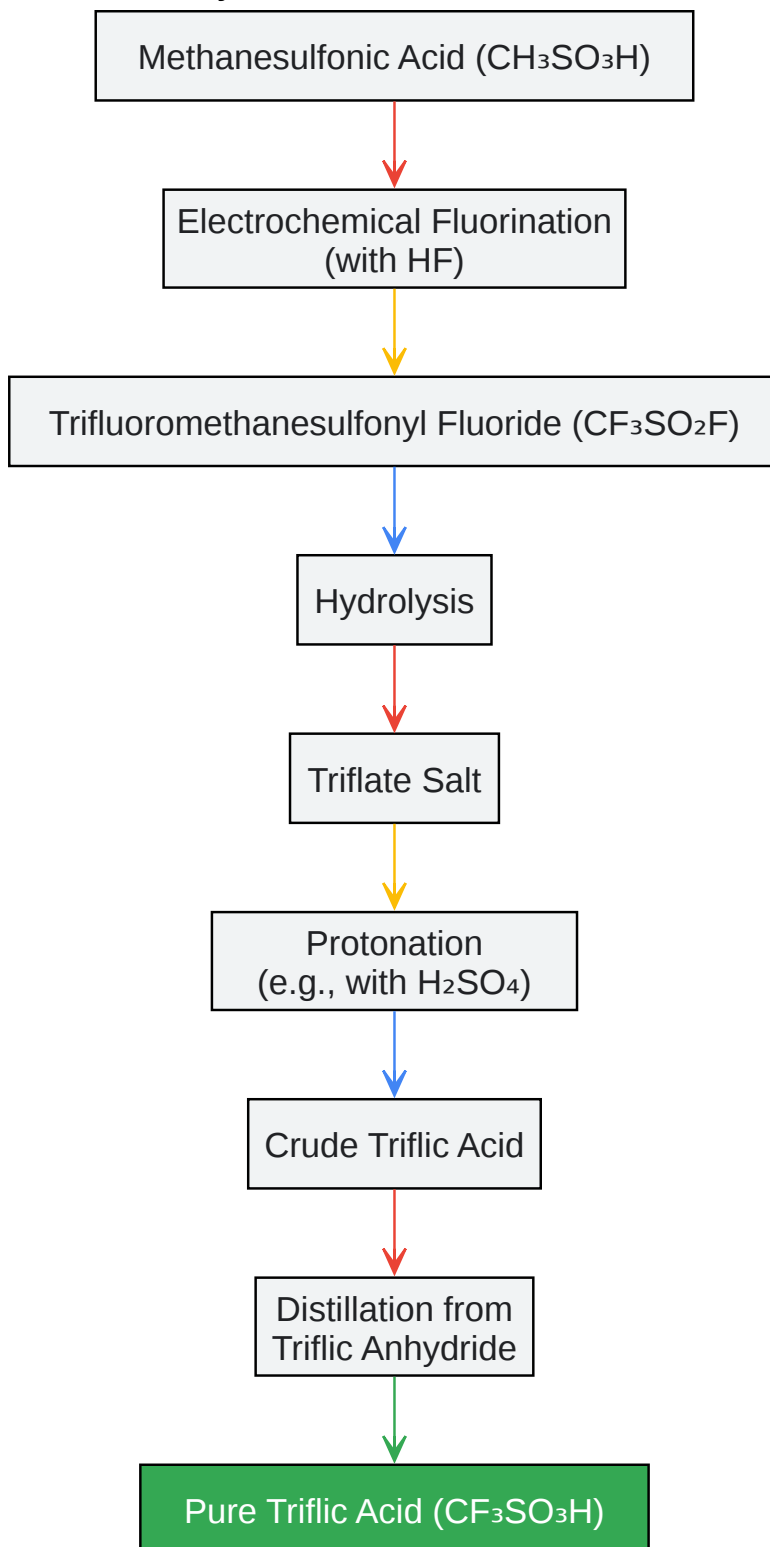
Methodology:

- **Electrochemical Fluorination:** Methanesulfonic acid (CH<sub>3</sub>SO<sub>3</sub>H) is subjected to electrochemical fluorination in the presence of hydrogen fluoride (HF). This reaction substitutes the hydrogen atoms on the methyl group with fluorine atoms, yielding trifluoromethanesulfonyl fluoride (CF<sub>3</sub>SO<sub>2</sub>F).[3][5]

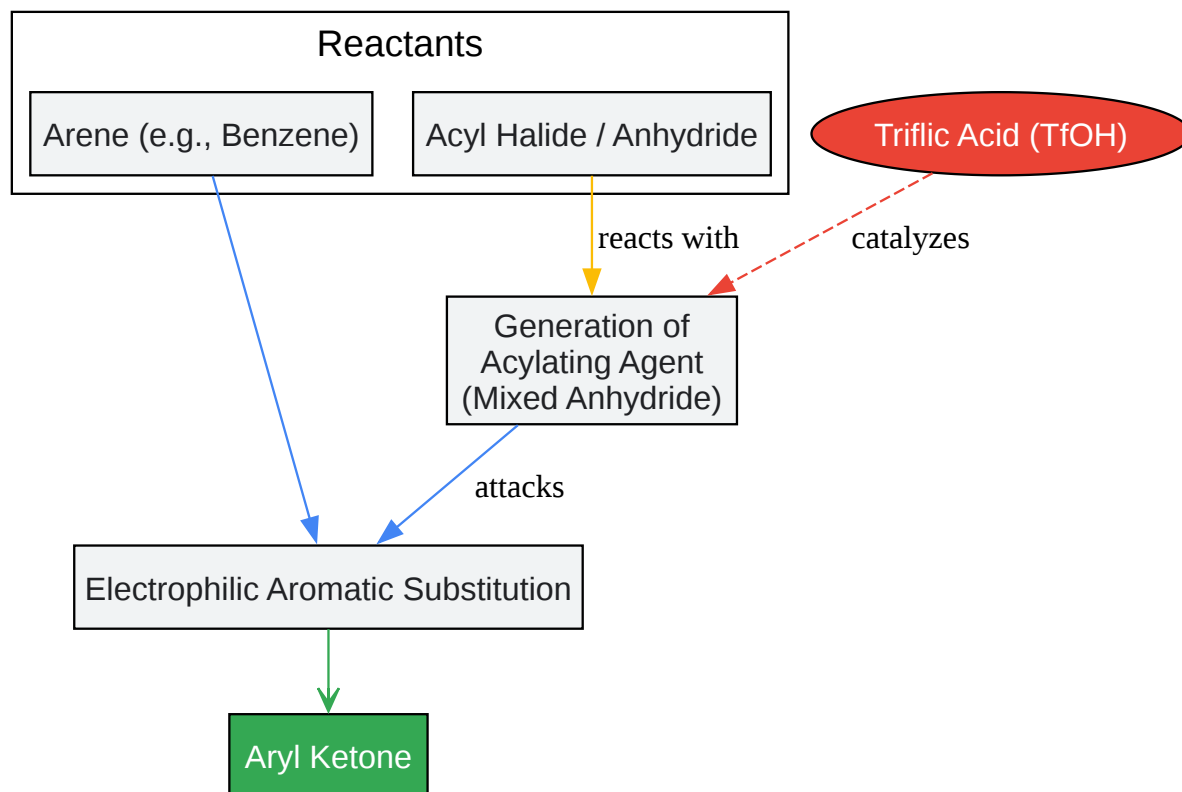
◦ Reaction:  $\text{CH}_3\text{SO}_3\text{H} + 4 \text{HF} \rightarrow \text{CF}_3\text{SO}_2\text{F} + \text{H}_2\text{O} + 3 \text{H}_2$ [5]

- Hydrolysis: The resulting  $\text{CF}_3\text{SO}_2\text{F}$  is then hydrolyzed. This step converts the sulfonyl fluoride into the triflate salt.[\[3\]](#)[\[5\]](#)
- Protonation: The triflate salt is subsequently treated with a strong acid (preprotonated), often sulfuric acid, to yield crude triflic acid.[\[3\]](#)[\[5\]](#)
- Purification: Final purification is achieved by distillation of the crude acid from triflic anhydride.[\[3\]](#)[\[5\]](#)

## Industrial Synthesis Workflow of Triflic Acid



## Triflic Acid Catalysis in Friedel-Crafts Acylation



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## References

- 1. Trifluoromethanesulfonic acid | supplier -ketone Pharma [ketonepharma.com]
- 2. Triflic acid [chem-is-you.blogspot.com]
- 3. TRIFLIC ACID - Ataman Kimya [atamanchemicals.com]
- 4. niir.org [niir.org]

- 5. Triflic acid - Wikipedia [en.wikipedia.org]
- 6. Showing Compound Trifluoromethanesulfonic acid (FDB015485) - FooDB [foodb.ca]
- 7. How to synthesize Trifluoromethanesulfonic acid?\_Chemicalbook [chemicalbook.com]
- 8. Triflic Acid [commonorganicchemistry.com]
- 9. chembk.com [chembk.com]
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